

Benzyl-PEG4-amine: A Versatile Linker in Advanced Biomedical Research

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Compound of Interest

Compound Name: **Benzyl-PEG4-amine**

Cat. No.: **B1457004**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Benzyl-PEG4-amine is a bifunctional molecule that has become an important tool in biomedical research, particularly in the fields of drug delivery, bioconjugation, and the development of novel therapeutics like Proteolysis Targeting Chimeras (PROTACs). Its unique structure, combining a hydrophobic benzyl group, a hydrophilic polyethylene glycol (PEG) chain, and a reactive amine group, provides a versatile platform for linking different molecular entities. This guide delves into the core applications of **Benzyl-PEG4-amine**, providing insights into its use and presenting the information in a structured format for clarity and practical application.

Core Principles and Chemical Properties

Benzyl-PEG4-amine is a member of the polyethylene glycol (PEG) derivatives family.^[1] Its structure is key to its functionality in research:

- Benzyl Group: This component lends hydrophobicity and stability to the molecule.^[1] It can also function as a protecting group for an alcohol, which can be selectively removed (de-benzylated) to reveal a hydroxyl group for further chemical modifications.^{[2][3]}
- PEG4 Chain: The tetra-ethylene glycol spacer is hydrophilic, which imparts water solubility to the molecules it is conjugated to.^[1] This is crucial for improving the pharmacokinetic properties of drugs and reducing immunogenicity.^{[1][4]}

- **Amine Group:** The terminal primary amine is a versatile functional group that readily reacts with a variety of other chemical moieties, most commonly carboxylic acids and their activated esters (like NHS esters), to form stable amide bonds.[\[1\]](#)[\[5\]](#) This reactivity is the foundation of its utility as a linker.[\[5\]](#)

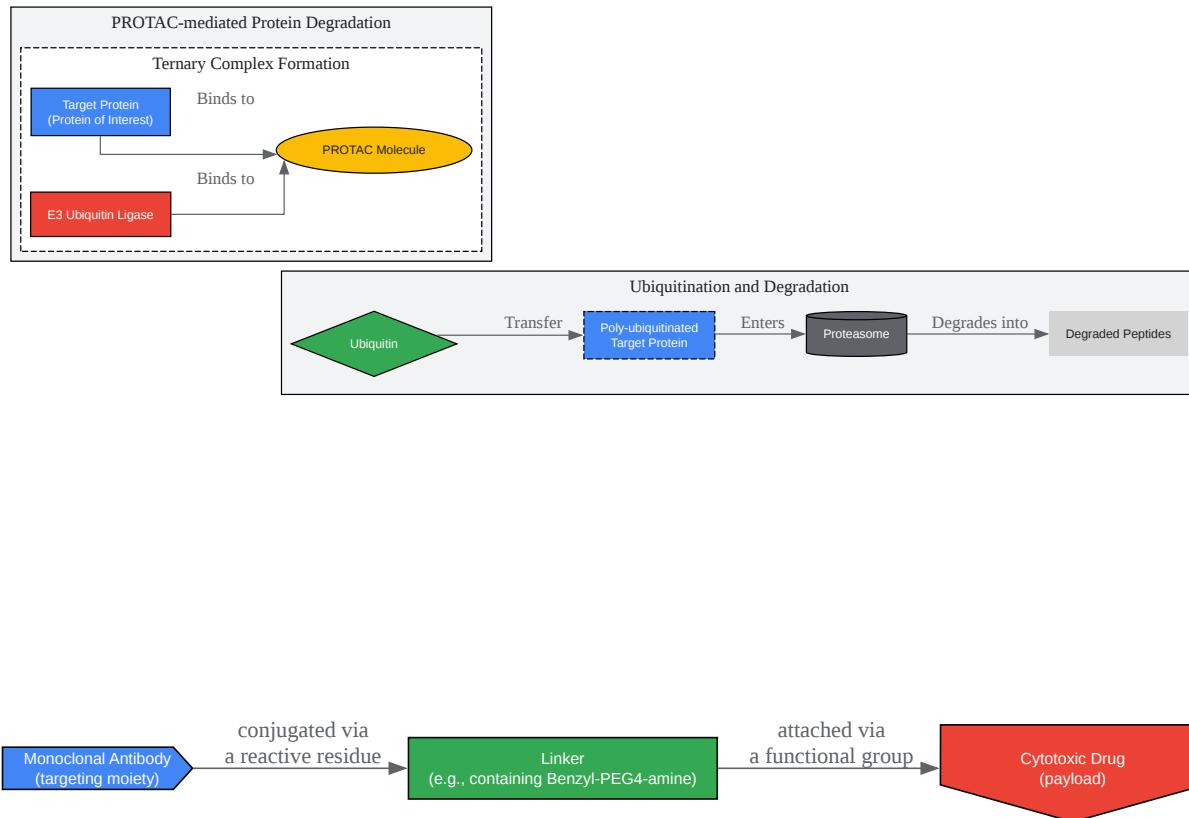
Key Applications in Research

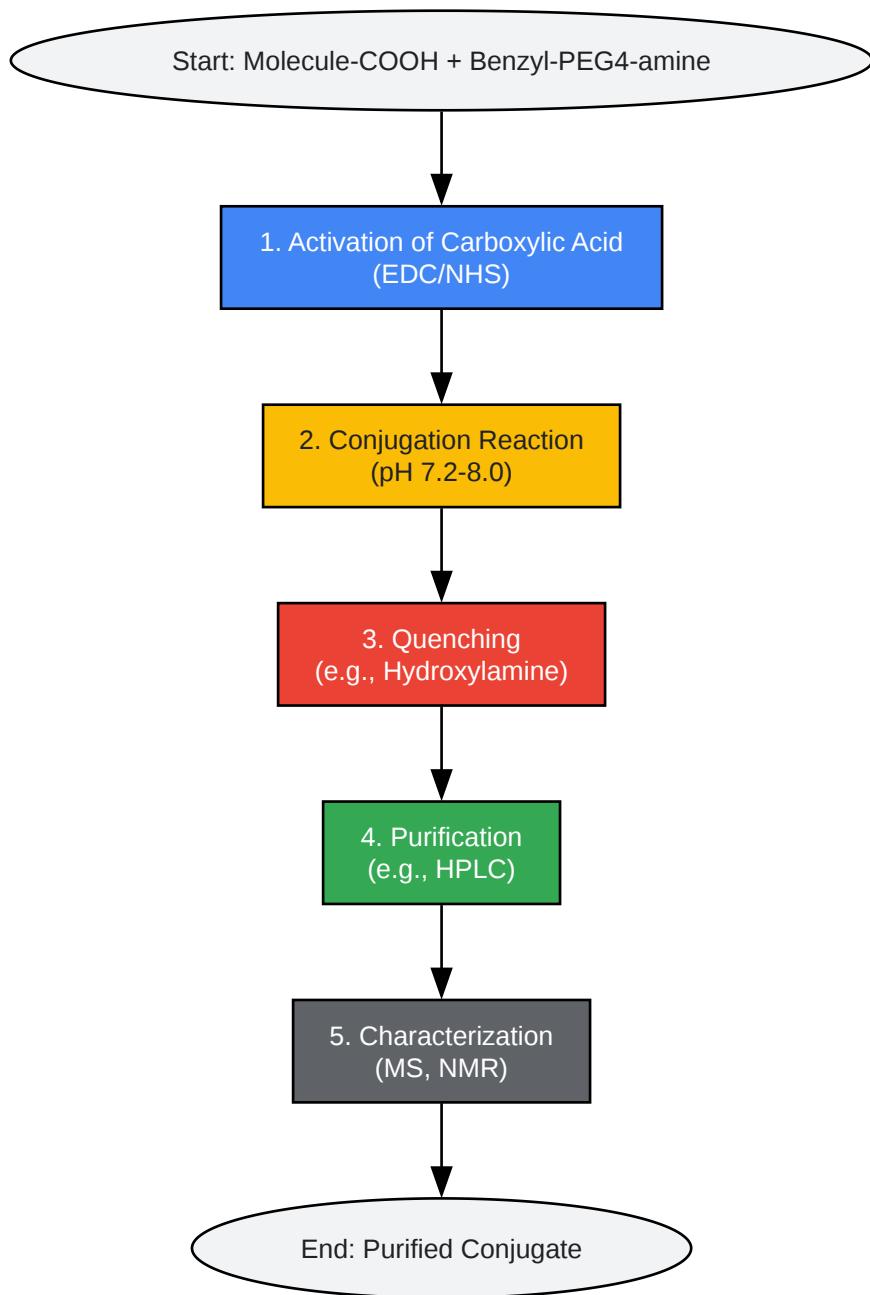
The primary application of **Benzyl-PEG4-amine** is as a chemical linker to connect two or more different molecules. This has proven particularly valuable in the design of complex therapeutic and diagnostic agents.

Proteolysis Targeting Chimeras (PROTACs)

PROTACs are novel therapeutic modalities that co-opt the cell's natural protein degradation machinery (the ubiquitin-proteasome system) to selectively eliminate disease-causing proteins.[\[6\]](#)[\[7\]](#) A PROTAC molecule consists of three parts: a ligand that binds to the target protein, a ligand that recruits an E3 ubiquitin ligase, and a linker that connects these two ligands.[\[6\]](#)[\[7\]](#)

Benzyl-PEG4-amine and its derivatives are frequently used as components of the linker in PROTAC synthesis.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) The PEG chain in the linker is not just a spacer; its length and composition can significantly impact the efficacy of the resulting PROTAC by influencing the formation of a stable ternary complex between the target protein, the PROTAC, and the E3 ligase. The hydrophilicity of the PEG chain also enhances the overall solubility and cell permeability of the PROTAC molecule.[\[10\]](#)





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